

Technical Guide: Physical Properties & Characterization of 4-Bromo-2-chloro-6-methylbenzenethiol

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylbenzenethiol

Cat. No.: B12866251

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Executive Summary

4-Bromo-2-chloro-6-methylbenzenethiol (CAS: 1208075-50-6) is a highly functionalized thiophenol derivative utilized primarily as an intermediate in the synthesis of complex pharmaceuticals and agrochemicals.^{[1][2]} Its structure features a unique trisubstituted benzene ring containing a thiol (-SH) group flanked by steric bulk (chloro and methyl groups) and a para-positioned bromine atom. This specific substitution pattern imparts unique electronic and steric properties, making it a valuable scaffold for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) while preserving the sulfur moiety for further nucleophilic functionalization.

This guide provides a comprehensive analysis of its physical properties, synthesis logic, and handling protocols, designed for researchers requiring high-purity inputs for drug discovery campaigns.

Chemical Identity & Structural Analysis^{[1][3][4][5]}

The molecule is defined by the interplay between the electron-withdrawing halogen atoms and the electron-donating methyl group. The ortho-positioning of the chlorine and methyl groups relative to the thiol creates a "steric gate," reducing the rate of oxidative dimerization to disulfides compared to unhindered thiophenols, while the para-bromine serves as a reactive handle for structural elaboration.

Table 1: Chemical Profile

Property	Data
IUPAC Name	4-Bromo-2-chloro-6-methylbenzenethiol
CAS Number	1208075-50-6
Molecular Formula	C ₇ H ₆ BrClS
Molecular Weight	237.54 g/mol
SMILES	SC1=C(C)C=C(Br)C=C1Cl
Appearance	Pale yellow liquid (at standard temperature)
Odor	Characteristic pungent, disagreeable stench (typical of thiols)

Structural Visualization

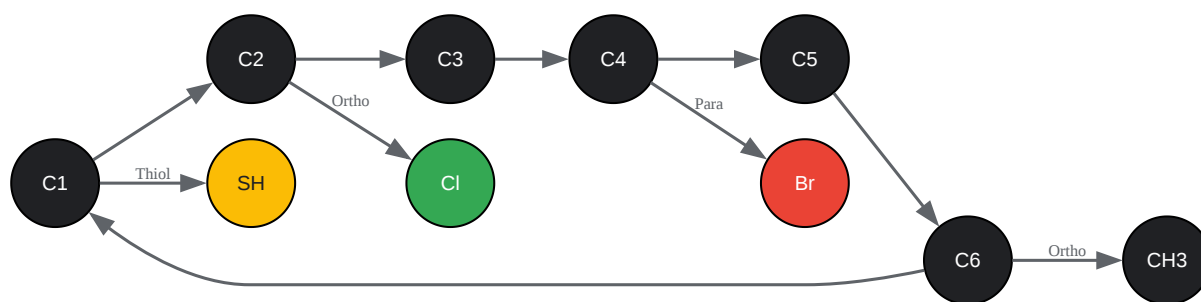


Fig 1: Structural Connectivity of 4-Bromo-2-chloro-6-methylbenzenethiol

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Physical Properties & Stability[7][8]

Understanding the physical state and solubility profile is critical for assay development and reaction planning.

State & Phase Transitions

- Physical State: Liquid at room temperature (25°C).
- Boiling Point (Predicted): ~280–290°C (at 760 mmHg). Due to its high boiling point, purification is best achieved via vacuum distillation (e.g., ~110–120°C at 1-2 mmHg) to prevent thermal decomposition.
- Density: Estimated at ~1.6–1.7 g/cm³ (heavier than water due to Br/Cl content).

Solubility & Partitioning

- Water Solubility: Negligible (Hydrophobic).
- Organic Solubility: Highly soluble in dichloromethane (DCM), ethyl acetate, chloroform, and DMSO.
- LogP (Predicted): 3.8 ± 0.4 . This high lipophilicity indicates the compound will readily cross cell membranes but requires organic co-solvents (e.g., DMSO) for biological assays.

Acidity (pKa)

- Thiol pKa: Estimated ~6.5 – 7.0.
 - Mechanism: The electron-withdrawing halogens (Cl, Br) inductively stabilize the thiolate anion, lowering the pKa relative to unsubstituted thiophenol (pKa ~6.6). However, the electron-donating methyl group provides a slight counter-effect.
 - Implication: It can be deprotonated by weak bases (e.g., K₂CO₃, Et₃N) to generate the nucleophilic thiolate for S-alkylation.

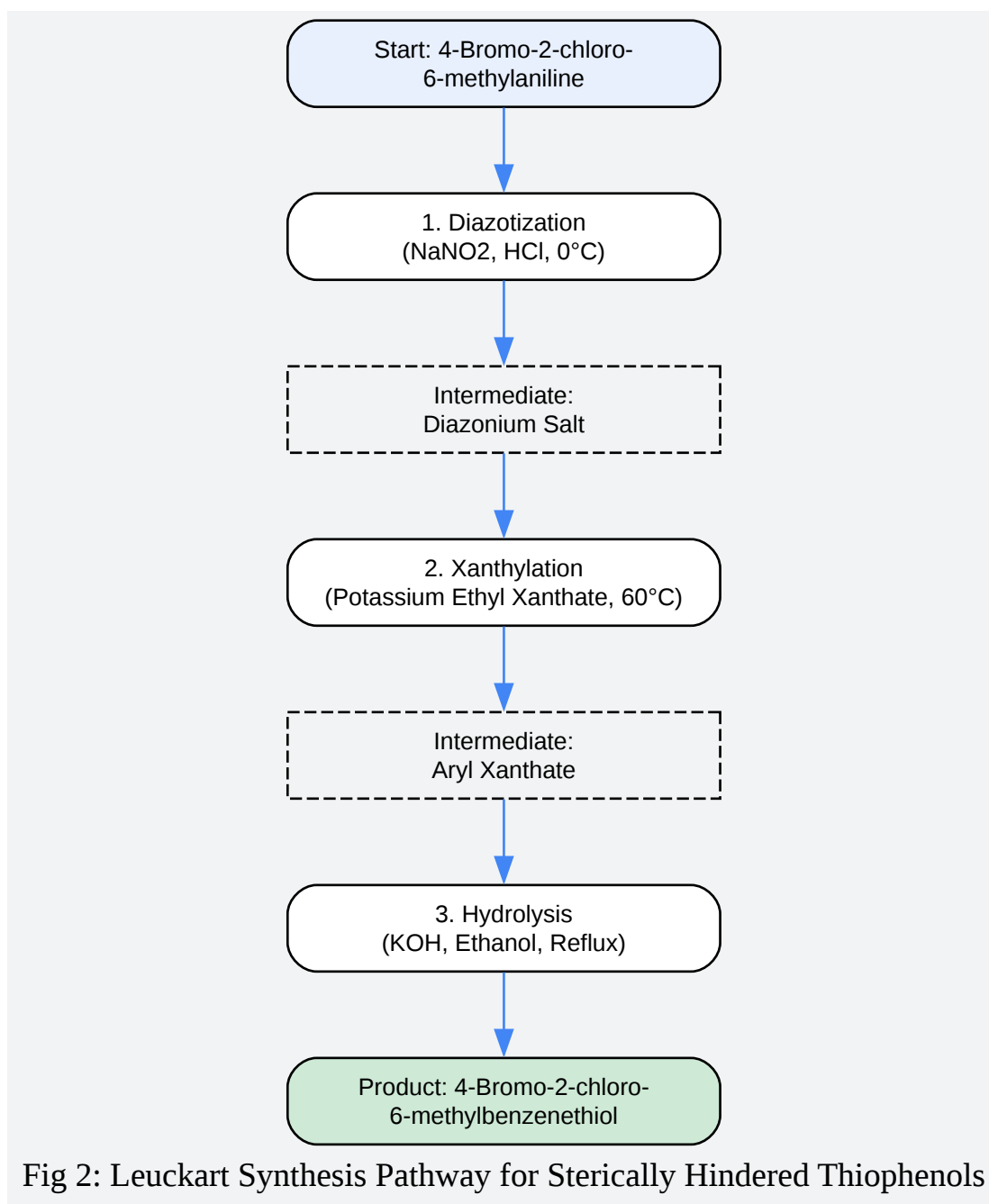
Synthesis Protocol: The Leuckart Thiophenol Route

While custom synthesis is common, the most robust laboratory-scale synthesis proceeds from the corresponding aniline via the xanthate intermediate. This method avoids the harsh

conditions of chlorosulfonation.

Reaction Workflow

- Precursor: 4-Bromo-2-chloro-6-methylaniline.
- Diazotization: Conversion to the diazonium salt using Sodium Nitrite (NaNO_2) and HCl.
- Xanthylation: Reaction with Potassium Ethyl Xanthate to form the aryl xanthate.
- Hydrolysis: Base-catalyzed hydrolysis to yield the free thiol.



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Detailed Methodology

- Step 1 (Diazotization): Dissolve the aniline in concentrated HCl/water. Cool to 0–5°C. Add aqueous NaNO₂ dropwise. Critical Control: Maintain temperature <5°C to prevent diazonium decomposition.

- **Step 2 (Xanthate Formation):** Slowly add the cold diazonium solution to a solution of potassium ethyl xanthate (1.2 equiv) in water at 60–70°C. Nitrogen evolution (bubbling) indicates reaction progress.
- **Step 3 (Hydrolysis):** Extract the xanthate oil, dissolve in ethanol, and treat with KOH pellets (3 equiv). Reflux for 2–4 hours.
- **Workup:** Acidify with dilute HCl (to protonate the thiolate), extract with DCM, dry over MgSO₄, and concentrate.

Handling, Safety & Storage

This compound presents specific hazards typical of halogenated thiophenols.

Safety Profile (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[3]
 - H315/H319: Causes skin and serious eye irritation.[3]
 - Stench: Possesses a potent, penetrating odor with a low olfactory threshold.

Storage & Stability Protocol

- **Oxidation Prevention:** Thiols oxidize to disulfides (Ar-S-S-Ar) upon exposure to air.
 - Protocol: Store under an inert atmosphere (Argon or Nitrogen).
- **Container:** Use amber glass vials with Teflon-lined caps to prevent light degradation and leaching.
- **Odor Control:** All handling must occur within a functioning fume hood. Glassware should be treated with a bleach solution (sodium hypochlorite) immediately after use to oxidize residual thiol to odorless sulfonate before removal from the hood.

References

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